

Application Notes and Protocols: Purification of 4,4'-Dinitro-2-biphenylamine by Recrystallization

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Compound of Interest

Compound Name: **4,4'-Dinitro-2-biphenylamine**

Cat. No.: **B017717**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4,4'-Dinitro-2-biphenylamine is a chemical compound of interest in various research and development sectors, including the synthesis of dyes and as a potential intermediate in drug discovery. The purity of this compound is crucial for reliable experimental results and for meeting regulatory standards in drug development. Recrystallization is a fundamental and effective technique for the purification of solid organic compounds. This document provides detailed protocols for the purification of **4,4'-Dinitro-2-biphenylamine** using single-solvent and two-solvent recrystallization methods, along with guidelines for purity assessment.

Physicochemical Properties

A summary of the key physical and chemical properties of **4,4'-Dinitro-2-biphenylamine** is provided in the table below.

Property	Value	Reference
Molecular Formula	$C_{12}H_9N_3O_4$	[1]
Molecular Weight	259.22 g/mol	[1]
Appearance	Red crystals or powder	[1]
Melting Point	208-210 °C	[1] [2]
Solubility	Soluble in Ethanol and Methanol	[2] [3]

Principles of Recrystallization

Recrystallization is a purification technique based on the differences in solubility of a compound and its impurities in a particular solvent or solvent system. The ideal solvent for recrystallization will dissolve the target compound to a large extent at an elevated temperature but only sparingly at room temperature.[\[3\]](#) As a hot, saturated solution of the compound is cooled, the solubility of the compound decreases, leading to the formation of pure crystals. The impurities, being present in smaller amounts, remain dissolved in the solvent.

Experimental Protocols

Solvent Selection

The choice of solvent is critical for successful recrystallization. An ideal solvent should:

- Completely dissolve the compound at its boiling point.
- Dissolve the compound poorly at low temperatures.
- Not react with the compound.
- Be volatile enough to be easily removed from the purified crystals.
- Be non-toxic and inexpensive.

For **4,4'-Dinitro-2-biphenylamine**, ethanol and methanol have been identified as suitable solvents.[\[1\]](#)[\[3\]](#) Ethanol is often preferred due to its favorable solubility profile for this compound.

[3]

Single-Solvent Recrystallization Protocol (Using Ethanol)

This protocol describes the purification of **4,4'-Dinitro-2-biphenylamine** using ethanol as the sole solvent.

Materials:

- Crude **4,4'-Dinitro-2-biphenylamine**
- Ethanol (reagent grade)
- Erlenmeyer flasks
- Heating mantle or hot plate
- Buchner funnel and filter flask
- Filter paper
- Spatula
- Glass rod

Procedure:

- Dissolution: Place the crude **4,4'-Dinitro-2-biphenylamine** in an Erlenmeyer flask. Add a minimal amount of ethanol and gently heat the mixture to the boiling point of the solvent while stirring. Continue to add small portions of hot ethanol until the solid is completely dissolved. Avoid adding an excess of solvent to ensure a good yield.
- Hot Filtration (Optional): If insoluble impurities are present, perform a hot gravity filtration. This step should be done quickly to prevent premature crystallization. Use a pre-heated funnel and receiving flask.

- Crystallization: Remove the flask from the heat source and allow it to cool slowly to room temperature. Slow cooling promotes the formation of larger, purer crystals. Once the flask has reached room temperature, it can be placed in an ice bath to maximize crystal formation.
- Isolation of Crystals: Collect the purified crystals by vacuum filtration using a Buchner funnel.
- Washing: Wash the crystals with a small amount of ice-cold ethanol to remove any remaining impurities from the crystal surface.
- Drying: Dry the crystals in a vacuum oven at a temperature well below the melting point of the compound.

Two-Solvent Recrystallization Protocol (Using Ethanol and Water)

This method is useful if the compound is too soluble in a single solvent even at low temperatures. In this system, the compound is soluble in ethanol (the "good" solvent) and insoluble in water (the "bad" solvent).

Materials:

- Crude **4,4'-Dinitro-2-biphenylamine**
- Ethanol (reagent grade)
- Distilled water
- Erlenmeyer flasks
- Heating mantle or hot plate
- Buchner funnel and filter flask
- Filter paper
- Spatula
- Glass rod

Procedure:

- Dissolution: Dissolve the crude **4,4'-Dinitro-2-biphenylamine** in the minimum amount of hot ethanol in an Erlenmeyer flask.
- Addition of Anti-Solvent: While the solution is still hot, add water dropwise until the solution becomes faintly cloudy (the point of saturation).
- Clarification: Add a few drops of hot ethanol to redissolve the precipitate and obtain a clear solution.
- Crystallization: Allow the solution to cool slowly to room temperature, followed by cooling in an ice bath to induce crystallization.
- Isolation and Washing: Collect the crystals by vacuum filtration and wash with a small amount of a cold ethanol-water mixture.
- Drying: Dry the purified crystals under vacuum.

Data Presentation

The efficiency of the recrystallization process can be evaluated by measuring the yield and purity of the final product.

Parameter	Before Recrystallization	After Single-Solvent Recrystallization (Ethanol)	After Two-Solvent Recrystallization (Ethanol/Water)
Appearance	Brownish-red powder	Bright red crystals	Red-orange needles
Purity (e.g., by HPLC)	~95%	>99%	>99%
Yield (%)	N/A	Typically 70-85%	Typically 65-80%
Melting Point (°C)	205-209 °C	208-210 °C	208-210 °C

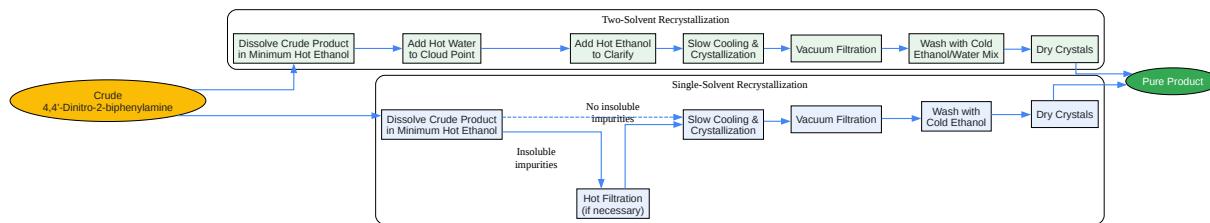
Note: The yield and final purity are highly dependent on the initial purity of the crude material.

Purity Assessment

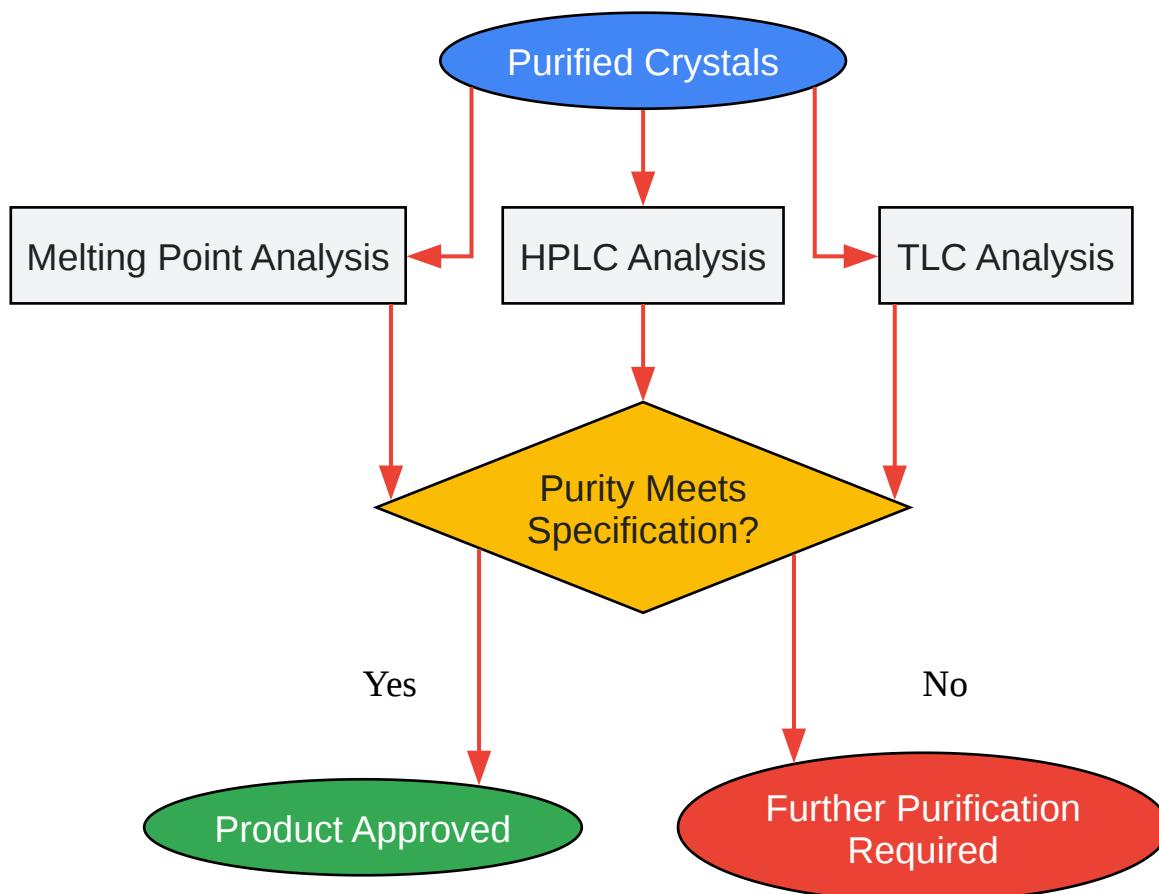
The purity of the recrystallized **4,4'-Dinitro-2-biphenylamine** should be assessed to confirm the effectiveness of the purification.

- Melting Point Analysis: A sharp melting point range close to the literature value (208-210 °C) is a good indicator of high purity.[1][2][4] Impurities will typically broaden and depress the melting point range.
- High-Performance Liquid Chromatography (HPLC): HPLC is a highly sensitive method for determining the purity of a compound. A general method for dinitro-aromatic compounds can be adapted. A typical system would involve a C18 reverse-phase column with a mobile phase consisting of a mixture of acetonitrile and water, with UV detection. The purity is determined by the area percentage of the main peak.
- Thin-Layer Chromatography (TLC): TLC can be used for a quick qualitative assessment of purity. The absence of impurity spots in the recrystallized sample lane indicates successful purification.

Mandatory Visualization

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Caption: Workflow for the purification of **4,4'-Dinitro-2-biphenylamine**.



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Caption: Purity assessment workflow for recrystallized product.

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